

Protocol for AMOZ-d5 Internal Standard Spiking in Furaltadone Metabolite Analysis

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Compound of Interest

Compound Name: AMOZ-d5

Cat. No.: B565326

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Furaltadone, a nitrofurantoin antibiotic, has seen widespread use in veterinary medicine.^[1] However, due to concerns over the carcinogenic potential of its residues, its application in food-producing animals is banned in many regions, including the European Union.^{[1][2]} Regulatory monitoring for the illegal use of furaltadone relies on the detection of its stable, tissue-bound metabolite, 3-amino-5-morpholinomethyl-2-oxazolidinone (AMOZ), as the parent drug is rapidly metabolized.^{[1][3][4]}

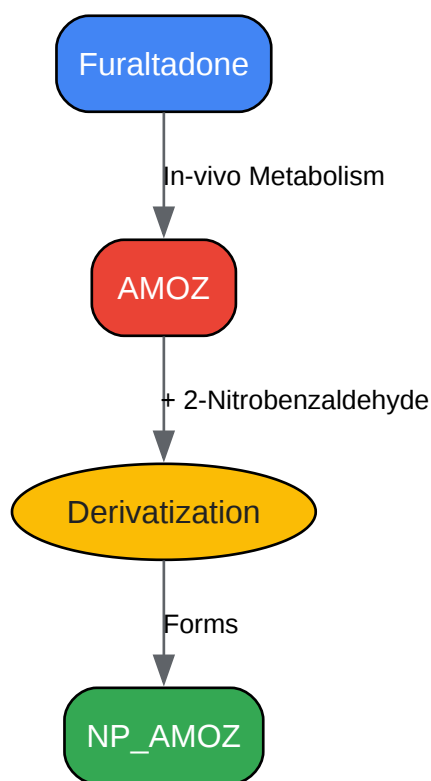
Accurate quantification of AMOZ in complex biological matrices such as meat, milk, and honey is critical for ensuring food safety.^{[5][6][7]} Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred analytical technique due to its high sensitivity and selectivity.^{[6][7]} To ensure accuracy and precision by correcting for matrix effects and variations during sample preparation, a stable isotope-labeled internal standard is essential.^{[2][8]} **AMOZ-d5**, the deuterated analog of AMOZ, serves as an ideal internal standard for this purpose.^[2]

This document provides a detailed protocol for the use of **AMOZ-d5** as an internal standard for the quantitative analysis of AMOZ in biological samples. The protocol involves acid hydrolysis to release protein-bound AMOZ, followed by derivatization with 2-nitrobenzaldehyde (2-NBA) to form the more stable and chromatographically amenable 2-NP-AMOZ.^{[2][5]} The deuterated

internal standard, **AMOZ-d5**, undergoes the same derivatization process to form 2-NP-**AMOZ-d5**.^[2]

Metabolic and Derivatization Pathway

Furaltadone is metabolized in vivo to form AMOZ, which can bind to tissue proteins. For analytical purposes, AMOZ is derivatized with 2-NBA to form 2-NP-AMOZ, which is more suitable for LC-MS/MS analysis.^[1]



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Caption: Metabolic conversion of Furaltadone and subsequent derivatization of AMOZ.

Experimental Protocol

Preparation of Standard and Internal Standard Solutions

Proper preparation of stock and working solutions is critical for accurate quantification.^[9]

a. Stock Solutions (1 mg/mL):

- Accurately weigh approximately 1.0 mg of AMOZ and **AMOZ-d5** into separate amber vials.
[9]

- Dissolve each in methanol to a final concentration of 1.0 mg/mL in separate Class A volumetric flasks.[2][5][9]

- Store stock solutions at 2-8°C or -20°C.[2][5]

b. Intermediate and Working Standard Solutions:

- Prepare intermediate stock solutions by diluting the primary stock solutions with methanol or a methanol:water (50:50, v/v) mixture.[9]
- Prepare a series of AMOZ working standard solutions by serial dilution to create a calibration curve. Typical concentrations range from 0.1 to 5.0 ng/mL.[1]

c. Internal Standard Spiking Solution:

- Prepare a working solution of **AMOZ-d5** at a concentration that provides a consistent and robust signal. A common concentration is 10 pg/μL (10 ng/mL) in methanol.[2][9]

Sample Preparation

The following protocol is a general procedure for animal tissue samples (e.g., poultry meat, shrimp).[1][2][10]

a. Homogenization:

- Homogenize a representative portion of the sample.[1] For milk samples, ensure they are at room temperature and thoroughly mixed.[5]

b. Weighing and Spiking:

- Weigh 0.2 g to 2.0 g of the homogenized sample into a polypropylene centrifuge tube.[1][2]
- Add a known volume of the **AMOZ-d5** internal standard working solution to the sample (e.g., 50-100 μL).[2][5]

c. Hydrolysis and Derivatization:

- Add 5-10 mL of 0.125 M - 0.2 M hydrochloric acid.[\[1\]](#)[\[2\]](#)
- Add 50-400 μ L of 2-nitrobenzaldehyde (2-NBA) solution (e.g., 50 mM in methanol or 8 mg/mL in DMSO).[\[1\]](#)[\[5\]](#)
- Vortex the mixture for 1 minute.[\[1\]](#)
- Incubate at 37°C for approximately 16 hours (overnight) to facilitate the release of bound AMOZ and its derivatization to 2-NP-AMOZ.[\[1\]](#)[\[2\]](#)[\[10\]](#)

d. Neutralization:

- Cool the sample to room temperature.[\[1\]](#)
- Adjust the pH to approximately 7 by adding a combination of dipotassium hydrogen phosphate (K_2HPO_4) and sodium hydroxide (NaOH) solutions.[\[1\]](#)[\[2\]](#)

e. Liquid-Liquid Extraction:

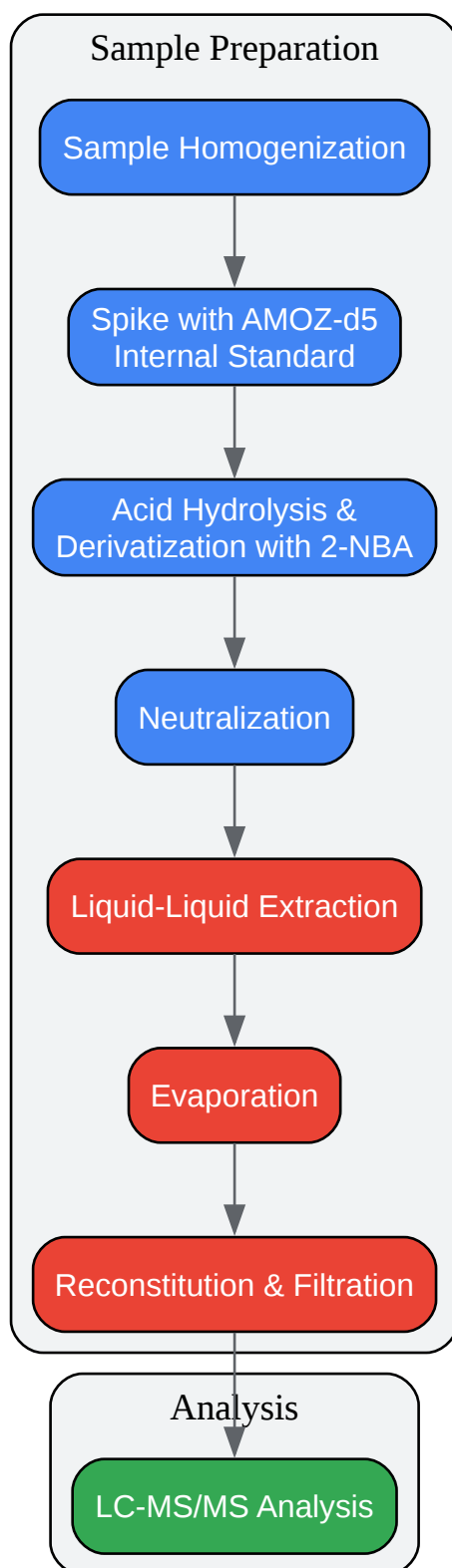
- Add 5-15 mL of ethyl acetate and vortex thoroughly for 1 minute.[\[1\]](#)[\[2\]](#)
- Centrifuge at 4000-6000 rpm for 10 minutes.[\[1\]](#)[\[2\]](#)
- Transfer the upper organic layer to a clean tube.[\[1\]](#)[\[2\]](#)
- Repeat the extraction step and combine the organic layers.[\[1\]](#)[\[2\]](#)

f. Evaporation and Reconstitution:

- Evaporate the combined ethyl acetate extract to dryness under a gentle stream of nitrogen at 40°C.[\[2\]](#)
- Reconstitute the dried residue in a suitable solvent mixture, for example, with 1 mL of n-hexane and 0.5 mL of a methanol:water (50:50, v/v) solution.[\[2\]](#)
- Vortex briefly to mix.[\[2\]](#)

- Filter the final solution through a 0.2 μm syringe filter into an autosampler vial for LC-MS/MS analysis.[\[1\]](#)[\[2\]](#)

Experimental Workflow Diagram



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Caption: Workflow for the analysis of AMOZ using **AMOZ-d5** as an internal standard.

LC-MS/MS Analysis

The following are typical starting conditions for LC-MS/MS analysis and should be optimized for the specific instrumentation used.^[7]

Parameter	Recommended Condition
Liquid Chromatography	
Column	C18 reversed-phase column (e.g., BEH C18, 100 mm × 2.1 mm, 1.7 μm) ^{[6][7]}
Mobile Phase A	2 mM ammonium formate in water or 0.1% formic acid in water ^{[2][5][7]}
Mobile Phase B	Methanol or acetonitrile ^{[2][5]}
Flow Rate	0.3 - 0.4 mL/min ^{[5][7]}
Injection Volume	10 μL ^{[5][7]}
Column Temperature	40 °C ^[7]
Tandem Mass Spectrometry	
Ionization Mode	Positive Electrospray Ionization (ESI+) ^[5]
Analysis Mode	Multiple Reaction Monitoring (MRM) ^[5]
MRM Transitions	Monitor at least two transitions for both 2-NP-AMTZ and 2-NP-AMTZ-d5 ^{[5][6]}

Quantitative Data Summary

The use of **AMTZ-d5** as an internal standard allows for the development of robust and reliable quantitative methods.^[3] The following tables summarize key quantitative performance data from representative studies.

Table 1: Linearity and Limit of Quantification

Analyte	Matrix	Calibration Range (µg/kg)	Correlation Coefficient (r ²)	Limit of Quantification (LOQ) (µg/kg)
AMTZ	Dried Meat Powder	0.1 - 5.0	≥ 0.99[6]	0.13[6]
AMTZ	Milk	0.5 - 20.0	> 0.99[5]	< 0.5[5]
AMTZ	Meat	0.5 - 5.0	Not specified	Not specified
AMTZ	Honey	0.25 - 20 ng/mL	0.9999[5]	Not specified

Table 2: Recovery and Precision

Matrix	Spiking Level (µg/kg)	Mean Recovery (%)	Intra-day Precision (RSD, %)
Dried Meat Powder	MRPL level	81% - 108%[6]	2.7% - 6.6%[6]
Milk	Not specified	81.1% - 112.5%[11]	5.4% - 16.2%[11]

Conclusion

The use of **AMTZ-d5** as an internal standard is indispensable for the accurate and reliable quantification of the furaltadone metabolite AMTZ in various biological matrices.[2][3] This protocol, which involves a derivatization step to form 2-NP-AMTZ and its deuterated counterpart, provides a robust framework for regulatory monitoring and food safety analysis.[2] Adherence to this protocol with appropriate validation for the specific matrix of interest will ensure accurate and reproducible results.[2]

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